

# The GRAS Status of Potassium Sorbate: A Technical Guide

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## Compound of Interest

Compound Name: *Sorbate*

Cat. No.: *B1223678*

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An In-depth Examination of the Safety, Metabolism, and Toxicological Profile of a Widely Used Preservative

## Introduction

Potassium **sorbate**, the potassium salt of sorbic acid, is a globally recognized and widely utilized food preservative. Its primary function is to inhibit the growth of mold, yeast, and other fungi, thereby extending the shelf life and ensuring the safety of a vast array of food products, beverages, and personal care items.<sup>[1]</sup> First discovered in the 1850s from the berries of the mountain ash tree, potassium **sorbate** is now primarily produced synthetically.<sup>[2]</sup> Its effectiveness, lack of discernible taste or odor at typical usage levels, and high solubility in water contribute to its popularity in the food industry.<sup>[2][3]</sup> This technical guide provides a comprehensive overview of the Generally Recognized as Safe (GRAS) status of potassium **sorbate**, delving into its regulatory history, metabolic fate, and the key toxicological studies that form the basis of its safety assessment.

## Regulatory Standing and Acceptable Daily Intake

The U.S. Food and Drug Administration (FDA) lists potassium **sorbate** as a GRAS substance under Title 21 of the Code of Federal Regulations (CFR) Part 182, specifically 21 CFR 182.3640, for use as a chemical preservative in food.<sup>[4][5][6][7]</sup> This designation signifies that, based on a long history of common use in food and extensive scientific evidence, potassium **sorbate** is considered safe by qualified experts under the conditions of its intended use.<sup>[8]</sup>

International regulatory bodies, including the Joint FAO/WHO Expert Committee on Food Additives (JECFA) and the European Food Safety Authority (EFSA), have also evaluated the safety of sorbic acid and its salts.[\[2\]](#)[\[5\]](#) These evaluations have led to the establishment of an Acceptable Daily Intake (ADI), which is the amount of a substance that can be ingested daily over a lifetime without an appreciable health risk.

Table 1: Established Acceptable Daily Intake (ADI) for **Sorbates**

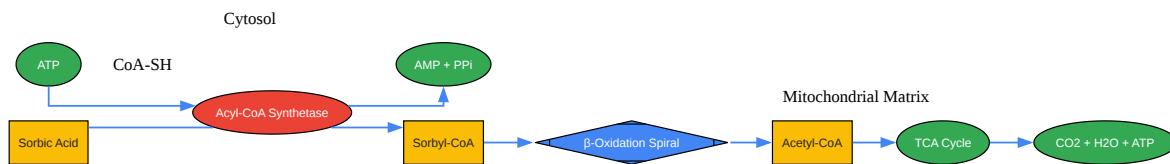
Regulatory Body	ADI Value (as sorbic acid)	Year Established/Re-evaluated	Notes
JECFA	0-25 mg/kg body weight/day	1973	Group ADI for sorbic acid and its calcium, potassium, and sodium salts. <a href="#">[9]</a> <a href="#">[10]</a>
FDA	25 mg/kg body weight/day	-	The maximum acceptable daily intake for humans is 25 milligrams per kilogram of body weight per day. <a href="#">[2]</a> <a href="#">[5]</a>
EFSA	11 mg/kg body weight/day	2019	A group ADI for sorbic acid (E 200) and potassium sorbate (E 202). <a href="#">[11]</a> <a href="#">[12]</a>
EFSA (Temporary)	3 mg/kg body weight/day	2015	This temporary ADI was set in response to questions about reproductive and developmental toxicity from animal research. <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[13]</a>

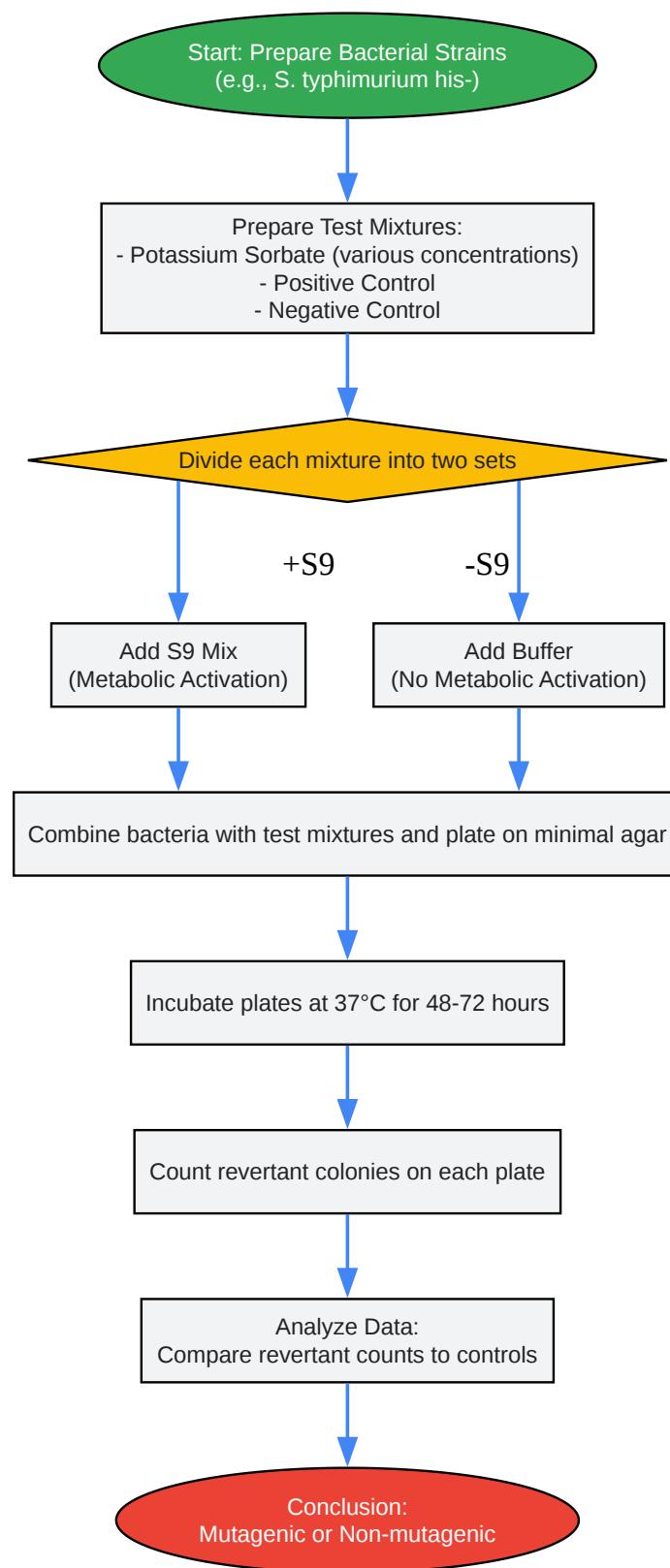
## Metabolism of Potassium Sorbate

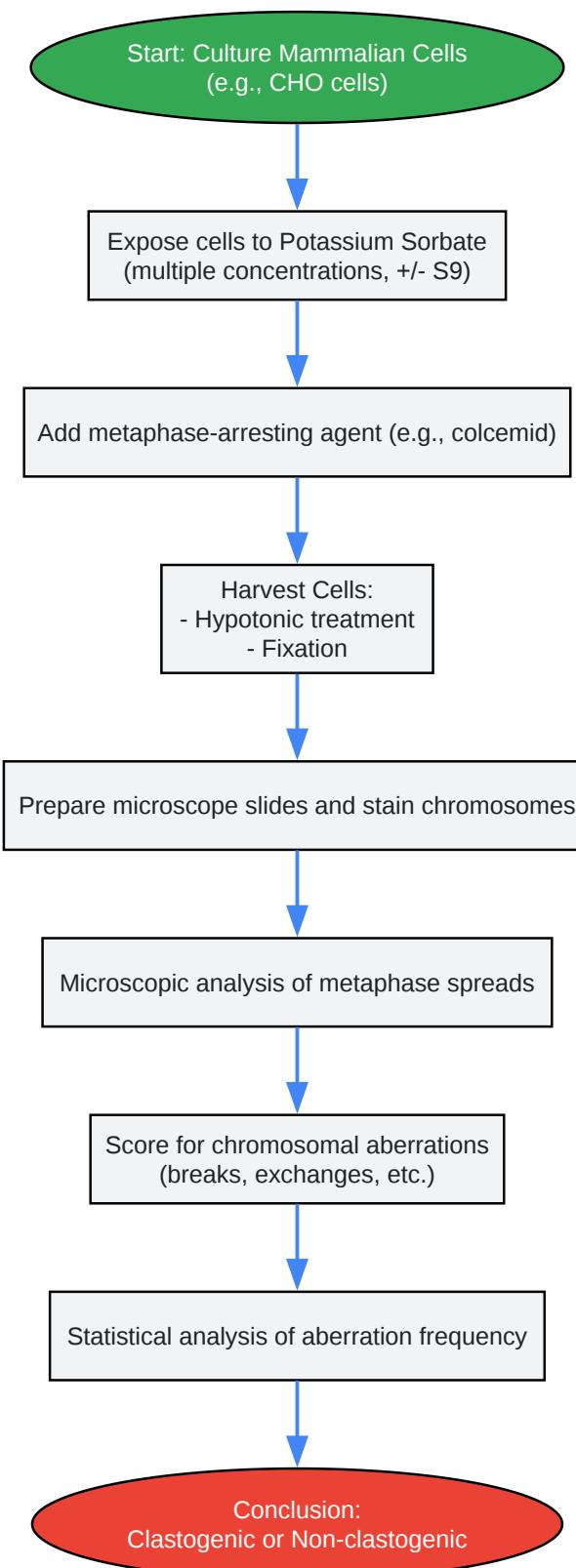
Upon ingestion, potassium **sorbate** rapidly dissociates in the gastrointestinal tract into potassium ions and sorbic acid. The potassium ions are absorbed and enter the body's normal electrolyte balance.<sup>[4]</sup> Sorbic acid, a six-carbon unsaturated fatty acid, is almost completely absorbed and is metabolized primarily in the liver through a pathway analogous to that of endogenous fatty acids:  $\beta$ -oxidation.<sup>[4][14][15][16]</sup>

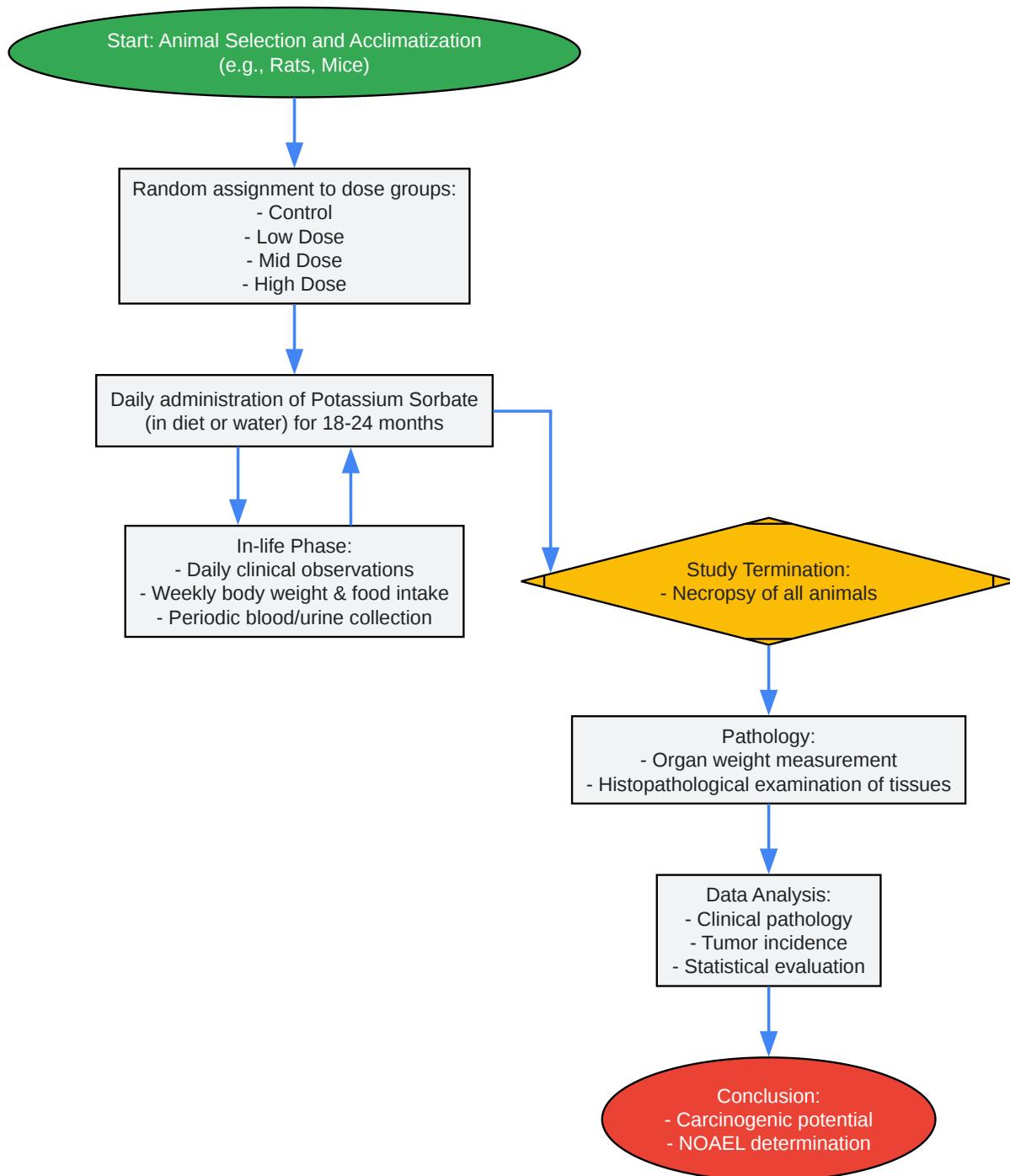
## Signaling Pathway: Metabolism of Sorbic Acid via $\beta$ -Oxidation

The metabolic breakdown of sorbic acid does not involve novel or unique pathways but rather utilizes the well-established  $\beta$ -oxidation spiral common to other fatty acids. This process efficiently converts the fatty acid into acetyl-CoA, which can then enter the citric acid cycle (TCA cycle) for energy production. The final metabolic products are carbon dioxide and water, which are excreted through normal physiological processes.<sup>[2][4][13]</sup> Sorbic acid does not accumulate in the body.<sup>[2]</sup>







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